1-(3-Hydroxypropyl)hydantoin: Technical Guide to Synthesis, Analysis, and Application

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Compound of Interest

Compound Name:	*1-(3-Hydroxypropyl)imidazolidine-2,4-dione*
CAS No.:	*1406725-09-4*
Cat. No.:	*B3238285*

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Executive Summary

1-(3-Hydroxypropyl)hydantoin (1-3-HPH) is a heterocyclic organic compound characterized by a hydantoin (imidazolidine-2,4-dione) core substituted at the N1 position with a 3-hydroxypropyl group.[1] It serves as a vital polar intermediate in the synthesis of complex pharmaceutical agents, acting as a hydrophilic spacer in drug-conjugate design, and acts as a reference standard for the metabolic profiling of propyl-substituted hydantoin drugs.

This guide details the synthesis protocols, analytical characterization, and handling procedures required for high-integrity research applications.

Part 1: Chemical Identity & Properties[2]

Structural Characterization

The molecule consists of a rigid, polar hydantoin ring attached to a flexible, hydrophilic propyl alcohol chain. This duality allows it to serve as a "solubility-enhancing linker" in medicinal chemistry.

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Property	Value	Note
IUPAC Name	1-(3-Hydroxypropyl)imidazolidine-2,4-dione	Systematic nomenclature
Molecular Formula	$C_6H_{10}N_2O_3$	-
Molecular Weight	158.16 g/mol	-
Solubility	High (Water, DMSO, Methanol)	Due to H-bonding capacity of -OH and imide
pKa	~9.12 (Imide N3-H)	Acidic proton at N3 allows further functionalization
LogP	-1.2 (Estimated)	Highly hydrophilic

Mechanistic Role

In drug development, 1-3-HPH is primarily utilized for:

- Linker Chemistry: The primary hydroxyl group (-OH) allows for esterification or etherification, attaching the hydantoin moiety to a pharmacophore.
- Metabolite Identification: It serves as a reference standard for the hydrolysis of N-propyl hydantoin derivatives or the oxidative metabolism of propyl-substituted drugs.

Part 2: Synthesis & Experimental Protocols

Synthesis Strategy: N-Alkylation of Hydantoin

The most robust synthesis involves the base-catalyzed N-alkylation of unsubstituted hydantoin with 3-bromo-1-propanol or 3-chloro-1-propanol.

Reaction Logic:

- Regioselectivity: The N3 proton of hydantoin is more acidic (pKa ~9.1) than N1.[1] However, under basic conditions (e.g., KOH/EtOH), the N1 position is often alkylated preferentially due

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to steric and electronic factors when using specific conditions, or via the "Bucherer-Bergs" modification if starting from amino acids.

- Note: Direct alkylation often yields a mixture. A more specific route involves the cyclization of N-(3-hydroxypropyl)glycine with urea.

Protocol: Cyclization Route (High Purity)

This method avoids N1/N3 isomer mixtures common in direct alkylation.

Reagents:

- N-(3-Hydroxypropyl)glycine (precursor)
- Potassium Cyanate (KOCN)
- Hydrochloric Acid (HCl)
- Water (Solvent)

Step-by-Step Methodology:

- Dissolution: Dissolve 10 mmol of N-(3-Hydroxypropyl)glycine in 20 mL of water.
- Acidification: Adjust pH to ~3.0 using dilute HCl.
- Addition: Add 12 mmol of Potassium Cyanate slowly with stirring at room temperature.
- Heating: Reflux the mixture at 90°C for 2 hours.
    - Mechanism:[1] Formation of the hydantoic acid intermediate, followed by acid-catalyzed cyclodehydration.
- Cyclization: Add 5 mL of concentrated HCl and reflux for an additional 1 hour to ensure ring closure.
- Isolation: Evaporate the solvent under reduced pressure.

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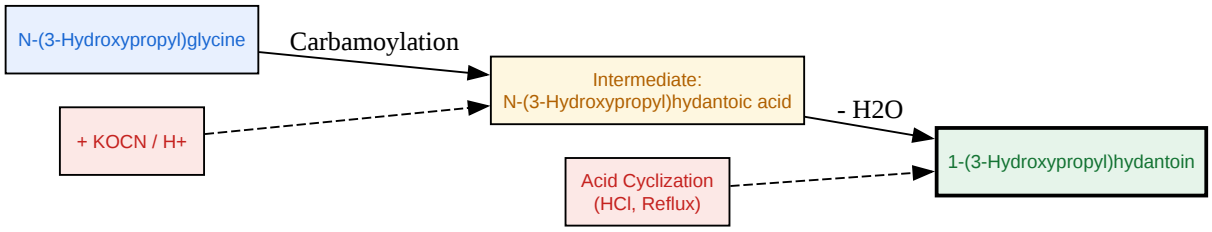
- Purification: Recrystallize the residue from Ethanol/Water (9:1) to yield white crystals of 1-(3-Hydroxypropyl)hydantoin.

Visualization of Synthesis Pathway



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Caption: Acid-catalyzed cyclization of N-substituted glycine with cyanate to form 1-(3-Hydroxypropyl)hydantoin.

Part 3: Analytical Characterization

HPLC Method for Purity Assessment

Due to its polarity, standard C18 methods may result in poor retention. A HILIC (Hydrophilic Interaction Liquid Chromatography) or Polar-Embedded C18 column is recommended.

Parameter	Condition
Column	Waters XBridge Amide (3.5 µm, 4.6 x 150 mm)
Mobile Phase A	10 mM Ammonium Acetate in Water (pH 4.5)
Mobile Phase B	Acetonitrile
Gradient	90% B to 50% B over 15 min
Flow Rate	0.8 mL/min
Detection	UV at 210 nm (Amide bond absorption)
Retention Time	Expect elution at ~6-8 min (depending on gradient)

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NMR Spectroscopy Validation

To verify the structure, specific signals must be identified.

- ^{1}H NMR (400 MHz, DMSO-d_6):
  - δ 10.6 ppm (s, 1H): N3-H (Broad singlet, exchangeable).
  - δ 4.5 ppm (t, 1H): -OH (Hydroxyl proton).
  - δ 3.9 ppm (s, 2H): C5-H_2 (Ring methylene).
  - δ 3.3 ppm (t, 2H): N1-CH_2 (Propyl methylene adjacent to Nitrogen).
  - δ 3.4 ppm (q, 2H): -CH_2-OH (Propyl methylene adjacent to Oxygen).
  - δ 1.6 ppm (m, 2H): -CH_2-CH_2-CH_2- (Central propyl methylene).

Part 4: Applications in Drug Development

Pharmacophore Linking (PROTACs)

1-3-HPH is an ideal "anchor" for Fragment-Based Drug Discovery (FBDD).

- Logic: The N3 position can be functionalized (e.g., alkylated with a target ligand), while the hydroxyl group on the propyl chain can be conjugated to an E3 ligase ligand via a PEG linker.
- Advantage: The hydantoin ring provides a rigid, polar constraint that improves water solubility compared to simple alkyl chains.

Metabolic Stability Studies

When developing drugs with propyl-amino side chains (e.g., certain anti-arrhythmics or urological drugs), oxidative deamination or hydrolysis can yield hydantoin derivatives.

- Protocol: Incubate the parent drug with Liver Microsomes (RLM/HLM).

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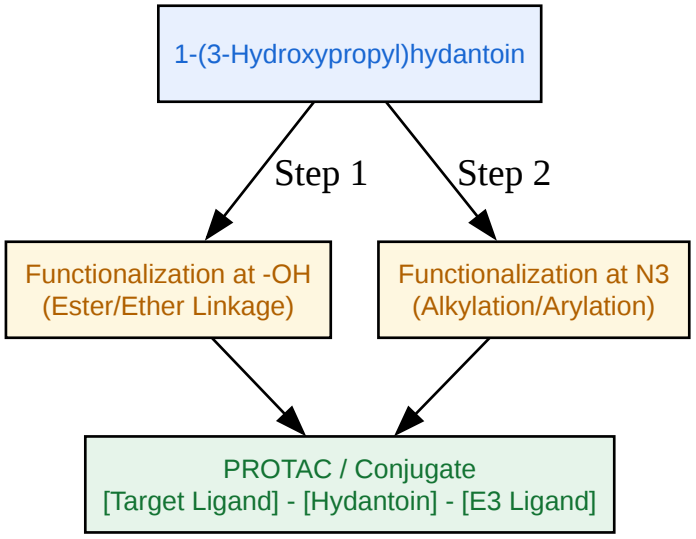
- Analysis: Spike the reaction mixture with synthesized 1-3-HPH to confirm metabolite identity via LC-MS/MS co-elution.

Visualization of Linker Application



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Caption: Strategic utilization of the bifunctional 1-3-HPH scaffold in drug conjugate design.

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Sources

- 1. Compound: HYDANTOIN (CHEMBL122334) - ChEMBL [ebi.ac.uk]
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